

Application Note: Determination of Black 305 by HPLC-UV

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Compound of Interest

Compound Name: Black 305

Cat. No.: B3046760

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Introduction

Black 305 is a fluoran leuco dye, a class of compounds known for their chromogenic properties, enabling a transition between a colorless (leuco) and a colored state.^{[1][2]} This characteristic makes them valuable in applications such as thermal paper and carbonless copy paper. The analysis of these dyes is crucial for quality control and to understand their behavior in various matrices. This application note details a robust High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantitative determination of **Black 305**. The method utilizes reversed-phase chromatography, which is a standard and effective technique for the separation of organic dyes.^{[3][4][5]}

Principle

The method is based on the separation of **Black 305** on a C18 reversed-phase HPLC column. The mobile phase consists of a gradient mixture of acetonitrile and a buffered aqueous solution. Detection is performed using a UV-Vis detector at a wavelength selected to provide maximum sensitivity for the analyte. In its leuco form, **Black 305** has an absorption maximum in the UV region, typically below 350 nm.^{[1][2]} For enhanced sensitivity and to analyze the dye in its colored form, the mobile phase is acidified to promote the opening of the lactone ring, which results in a colored compound with strong absorbance in the visible range.

Experimental Protocols

Materials and Reagents

- **Black 305** analytical standard (CAS: 129473-78-5)[[6](#)][[7](#)][[8](#)][[9](#)]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or ultrapure)
- Formic acid (analytical grade)
- 0.45 µm syringe filters (PTFE or other suitable material)

Instrumentation

A standard HPLC system equipped with the following components is required:

- Degasser
- Binary or Quaternary Pump
- Autosampler
- Thermostatted Column Compartment
- UV-Vis or Diode Array Detector (DAD)
- Chromatography Data System (CDS)

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of **Black 305**.

Parameter	Condition
HPLC Column	C18 reversed-phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Program	0-1 min: 50% B, 1-10 min: 50-95% B, 10-12 min: 95% B, 12.1-15 min: 50% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	280 nm and 590 nm (for leuco and colored forms, respectively)

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **Black 305** analytical standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase composition (50:50 Mobile Phase A: Mobile Phase B) to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

The sample preparation will vary depending on the matrix. A general procedure for a solid sample is provided below:

- Accurately weigh a known amount of the homogenized sample containing **Black 305**.
- Extract the analyte with a suitable solvent, such as acetonitrile or methanol, using sonication or shaking.

- Centrifuge the extract to pellet any insoluble material.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, dilute the filtered extract with the initial mobile phase to bring the concentration of **Black 305** within the calibration range.

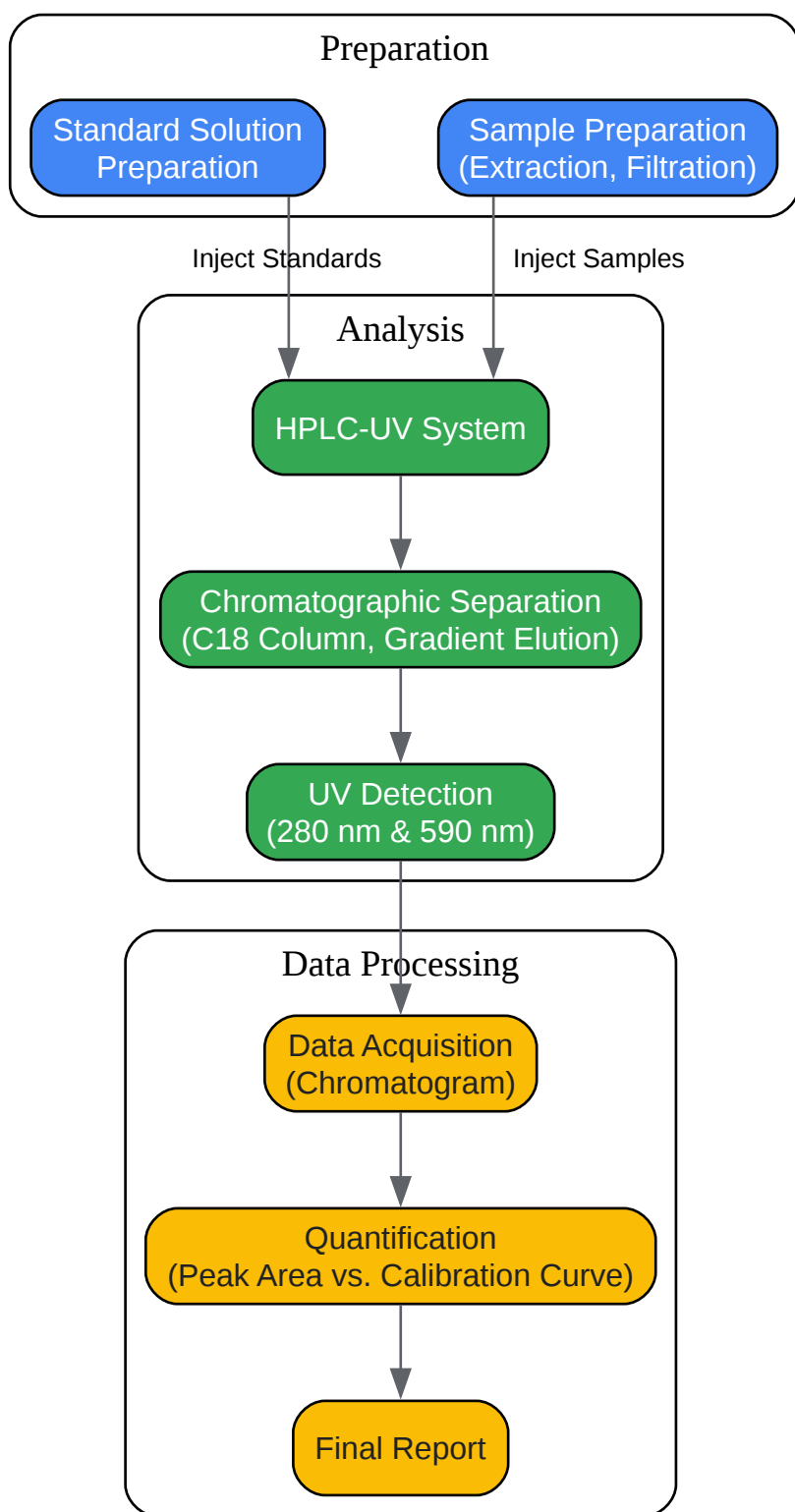
Data Presentation

The quantitative performance of this method is summarized in the following table. These values are illustrative and should be determined during method validation in a specific laboratory.

Parameter	Illustrative Value
Retention Time (min)	~ 8.5
Linearity Range (µg/mL)	1 - 100
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD) (µg/mL)	0.3
Limit of Quantification (LOQ) (µg/mL)	1.0
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Visualization

The following diagram illustrates the experimental workflow for the HPLC-UV determination of **Black 305**.



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Caption: Experimental workflow for the determination of **Black 305** by HPLC-UV.

Conclusion

The described HPLC-UV method provides a reliable and efficient means for the quantitative determination of **Black 305**. The use of a C18 reversed-phase column with a gradient elution of acetonitrile and acidified water allows for excellent separation and peak shape. This application note serves as a comprehensive guide for researchers, scientists, and drug development professionals involved in the analysis of fluoran leuco dyes. The method can be adapted and validated for specific sample matrices as required.

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